

Safeguarding Your Research: A Guide to Handling 1,2,3-Trichloropropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,3-Trichloropropane

Cat. No.: B165214

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Essential safety protocols for the handling and disposal of **1,2,3-Trichloropropane** (TCP) are critical for protecting laboratory personnel and the environment. This guide provides immediate, actionable information for researchers, scientists, and drug development professionals. Adherence to these procedures is paramount due to the significant health risks associated with this compound.

1,2,3-Trichloropropane (TCP) is a synthetic chlorinated hydrocarbon recognized as a probable human carcinogen and mutagen.[1] Exposure can lead to severe health effects, including damage to the liver, kidneys, and central nervous system.[1] It is an irritant to the eyes, skin, and respiratory tract.[2] Due to its chemical stability, it is persistent in the environment, particularly in groundwater, making proper disposal a key concern.[3][4]

Chemical and Physical Properties

Understanding the physical characteristics of **1,2,3-Trichloropropane** is the first step in safe handling. This colorless to straw-colored liquid has a chloroform-like odor and is denser than water.

Property	Value
Synonyms	Allyl trichloride, Glycerol trichlorohydrin, Trichlorohydrin[3]
Appearance	Colorless to straw-colored liquid[3]
Molecular Formula	C ₃ H ₅ Cl ₃
Molecular Weight	147.43 g/mol
Boiling Point	156.8 °C (314.3 °F)
Melting Point	-14.7 °C (5.5 °F)
Vapor Pressure	3.1 mmHg at 20°C
Flash Point	71 °C (160 °F)
Solubility in Water	1,750 mg/L
Specific Gravity	1.389 g/cm ³

Occupational Exposure Limits

Various regulatory bodies have established exposure limits for **1,2,3-Trichloropropane** to protect workers. It is crucial to maintain workplace concentrations below these levels.

Organization	Exposure Limit (8-Hour Time-Weighted Average)	Notes
OSHA (PEL)	50 ppm (300 mg/m ³)	Permissible Exposure Limit
NIOSH (REL)	10 ppm (60 mg/m ³)	Recommended Exposure Limit; Potential occupational carcinogen[2]
ACGIH (TLV)	10 ppm (60 mg/m ³)	Threshold Limit Value
NIOSH (IDLH)	100 ppm	Immediately Dangerous to Life or Health

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory when handling **1,2,3-Trichloropropane**. All PPE should be inspected before use and properly maintained.

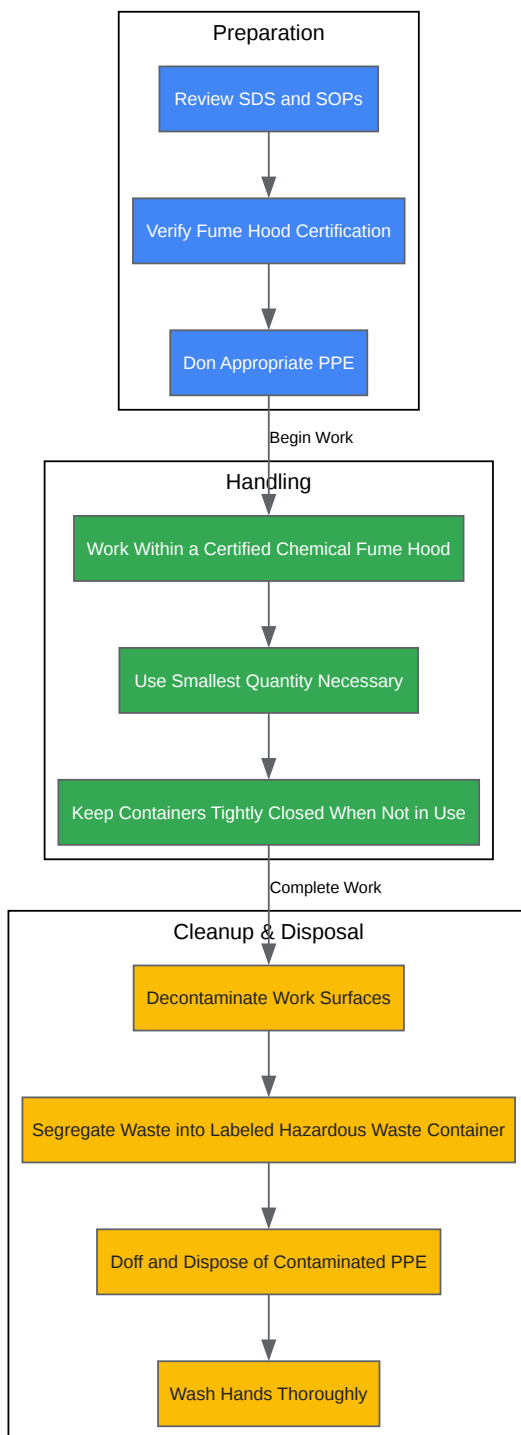
Protection Type	Recommended Equipment	Specifications and Best Practices
Hand Protection	Viton® Gloves [5] [6] [7] [8] [9] [10]	Viton® provides excellent resistance to chlorinated solvents. [7] [10] Double-gloving can provide additional protection. Always inspect gloves for tears or punctures before use. Wash hands thoroughly after removing gloves.
Eye/Face Protection	Chemical Safety Goggles & Face Shield	Wear chemical safety goggles that provide a seal around the eyes. Use a face shield in conjunction with goggles when there is a splash hazard.
Skin & Body Protection	Chemical-Resistant Lab Coat or Apron	Wear a long-sleeved, chemical-resistant lab coat or apron over personal clothing. Ensure clothing is made of a material that resists penetration by chlorinated solvents.
Respiratory Protection	NIOSH-Approved Respirator with Organic Vapor/Acid Gas Cartridges	A NIOSH-approved air-purifying respirator with organic vapor/acid gas (yellow) cartridges is required when working outside of a certified chemical fume hood or when exposure limits may be exceeded. [5] [11] A full-facepiece respirator provides both respiratory and eye protection. A proper fit test is required before use.

Operational Plan for Safe Handling

A systematic approach to handling **1,2,3-Trichloropropane** minimizes the risk of exposure.

The following workflow outlines the necessary steps from preparation to cleanup.

Workflow for Safe Handling of 1,2,3-Trichloropropane



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Caption: Safe handling workflow for **1,2,3-Trichloropropane**.

Step-by-Step Guidance:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) and relevant Standard Operating Procedures (SOPs) before beginning any work.
 - Ensure the chemical fume hood has been certified within the last year.
 - Put on all required PPE, including Viton® gloves, chemical safety goggles, and a chemical-resistant lab coat.
- Handling:
 - All manipulations of **1,2,3-Trichloropropane** must be performed within a certified chemical fume hood to minimize inhalation exposure.
 - Use the smallest quantity of the chemical necessary for the experiment to minimize waste and potential exposure.
 - Keep all containers of **1,2,3-Trichloropropane** tightly sealed when not in immediate use to prevent the release of vapors.
- Cleanup:
 - After work is complete, decontaminate all surfaces and equipment using a suitable solvent, followed by soap and water.
 - Properly doff PPE, avoiding contact with the outside of contaminated items.
 - Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste container.
 - Wash hands and forearms thoroughly with soap and water.

Emergency and Disposal Plans

Spill Response:

- Evacuate: Immediately alert others in the area and evacuate the immediate vicinity of the spill.
- Isolate: Secure the area and prevent entry.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Report: Notify your institution's Environmental Health and Safety (EHS) department immediately.
- Cleanup: Only trained personnel with appropriate PPE (including respiratory protection) should clean up spills.
 - Absorb the spill with an inert material such as vermiculite, dry sand, or earth.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Do not wash spills into the sewer system.

Disposal Plan:

1,2,3-Trichloropropane and any materials contaminated with it are considered hazardous waste and must be disposed of in accordance with the Resource Conservation and Recovery Act (RCRA) regulations.^[1]

- Waste Identification: As a spent chlorinated solvent, **1,2,3-Trichloropropane** waste may fall under the F-list of hazardous wastes (e.g., F001 or F002).^{[12][13]} Consult with your institution's EHS department to ensure proper waste code assignment.
- Segregation and Collection:
 - Collect all liquid waste containing **1,2,3-Trichloropropane** in a dedicated, sealed, and properly labeled hazardous waste container.
 - Collect all solid waste (contaminated gloves, absorbent materials, etc.) in a separate, sealed, and labeled container.

- The label must include the words "Hazardous Waste," the full chemical name, and the associated hazards.
- Storage: Store hazardous waste containers in a designated satellite accumulation area or central storage area that is secure and has secondary containment.
- Disposal: Arrange for pickup and disposal through your institution's EHS department. They will work with a licensed hazardous waste disposal company. Land disposal of untreated chlorinated solvent waste is restricted.[11]

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- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling 1,2,3-Trichloropropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165214#personal-protective-equipment-for-handling-1-2-3-trichloropropane]

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